

# An In-depth Technical Guide to the Molecular Structure and Properties of Thiosultap

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## Compound of Interest

Compound Name: **Thiosultap**

Cat. No.: **B1206489**

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**Abstract:** This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and mechanism of action of **Thiosultap**, a nereistoxin analogue insecticide. Aimed at researchers, scientists, and drug development professionals, this document details the compound's key identifiers, summarizes its quantitative properties in tabular format, and outlines detailed experimental protocols for its synthesis and analysis. The guide includes visualizations of its molecular structure, insecticidal pathway, and experimental workflows to facilitate a deeper understanding of its chemical and biological characteristics.

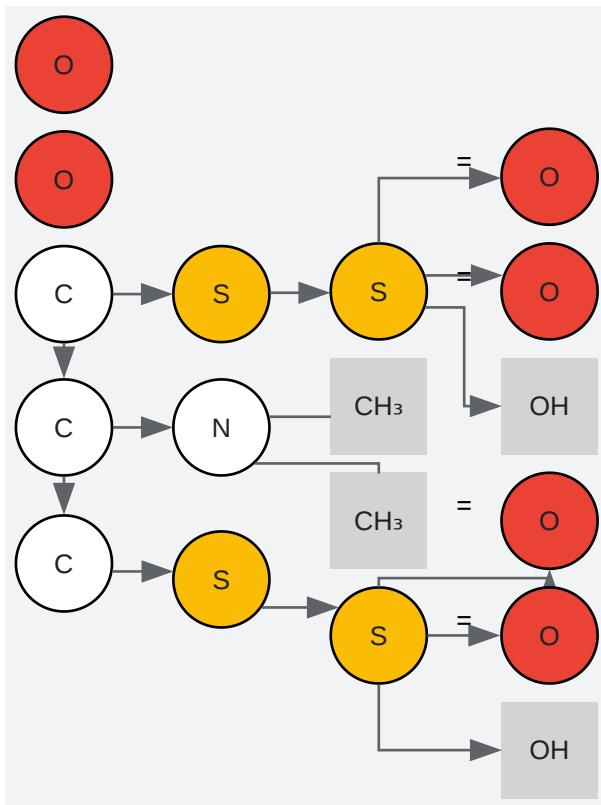
## Introduction

**Thiosultap** is a synthetic insecticide belonging to the nereistoxin analogue family.<sup>[1][2][3]</sup> It is recognized for its efficacy against a variety of insect pests that affect agricultural crops such as rice, vegetables, and fruit trees.<sup>[4]</sup> The insecticidal activity of **Thiosultap** is characterized by its role as a pro-insecticide; it undergoes metabolic conversion within the target insect to an active neurotoxin.<sup>[5]</sup> This guide delineates the fundamental molecular and chemical properties of **Thiosultap**, offering a technical foundation for research and development applications.

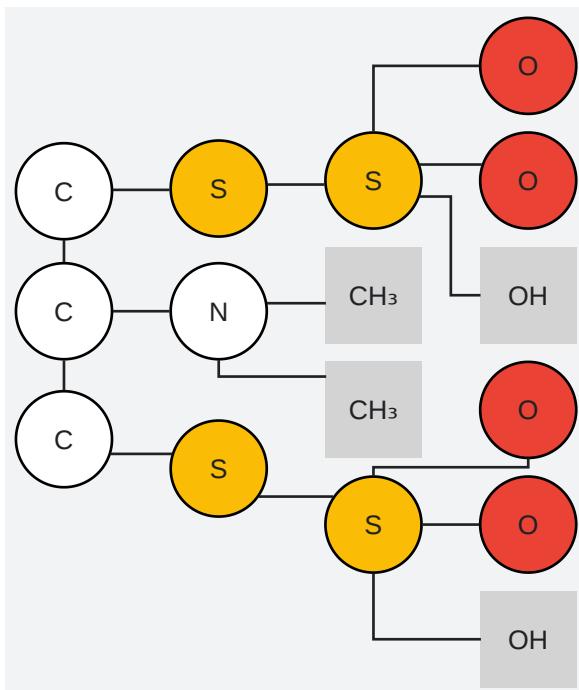
## Molecular Structure and Identification

**Thiosultap** is chemically described as 2-(dimethylamino)-1,3-bis(sulfosulfanyl)propane.<sup>[1]</sup> It is the parent compound for several commercially available insecticidal salts, including **Thiosultap-monosodium** and **Thiosultap-disodium**.<sup>[4][6][7]</sup> The core structure consists of a propane backbone with a dimethylamino group at the second carbon and two thiosulfate groups at the first and third positions.

► DOT script for Molecular Structure of **Thiosultap**



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Caption: Schematic representation of the **Thiosultap** molecular structure.

Table 1: Chemical Identifiers for **Thiosultap**

Identifier	Value	Reference(s)
IUPAC Name	<b>2-(dimethylamino)-1,3-bis(sulfosulfanyl)propane</b>	<a href="#">[1]</a>
CAS Name	Thiosulfuric acid (H <sub>2</sub> S <sub>2</sub> O <sub>3</sub> ), S,S'-[2-(dimethylamino)-1,3-propanediyl] ester	<a href="#">[2]</a> <a href="#">[6]</a>
CAS Number	98968-92-4	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>5</sub> H <sub>13</sub> NO <sub>6</sub> S <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Molecular Weight	311.42 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>
Canonical SMILES	CN(C)C(CS(=O)(=O)O)CSS(=O)(=O)O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a>
InChI	InChI=1S/C5H13NO6S4/c1-6(2)5(3-13-15(7,8)9)4-14-16(10,11)12/h5H,3-4H2,1-2H3,(H,7,8,9)(H,10,11,12)	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[9]</a>

| InChIKey | PYNKFIVDSJSNGL-UHFFFAOYSA-N |[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[9\]](#) |

## Physicochemical Properties

The physicochemical properties of **Thiosultap** and its salts are crucial for its formulation and environmental fate. The parent compound is a white solid, while its sodium salts are typically white crystalline solids.[\[2\]](#)[\[10\]](#)[\[11\]](#) The sodium salts exhibit moderate solubility in water, which is a key characteristic for their application in agriculture.[\[11\]](#)

Table 2: Physicochemical Data for **Thiosultap** and its Derivatives

Property	Value	Compound	Reference(s)
Physical State	<b>White Solid</b>	<b>Thiosultap</b>	<a href="#">[2]</a>
	White Crystalline Solid	Thiosultap-disodium	<a href="#">[10]</a>
	White Crystalline Solid	Thiosultap-monosodium	<a href="#">[11]</a>
Monoisotopic Mass	310.9626 Da	Thiosultap	<a href="#">[1]</a> <a href="#">[9]</a>
XlogP	-3.3	Thiosultap	<a href="#">[1]</a> <a href="#">[9]</a>
Melting Point	195 °C	Thiosultap-disodium	<a href="#">[10]</a>
Water Solubility	133.5 mg/L (at 20°C, pH 7)	Thiosultap-monosodium	<a href="#">[11]</a>

| Density | 1.33 g/mL | **Thiosultap**-monosodium |[\[11\]](#) |

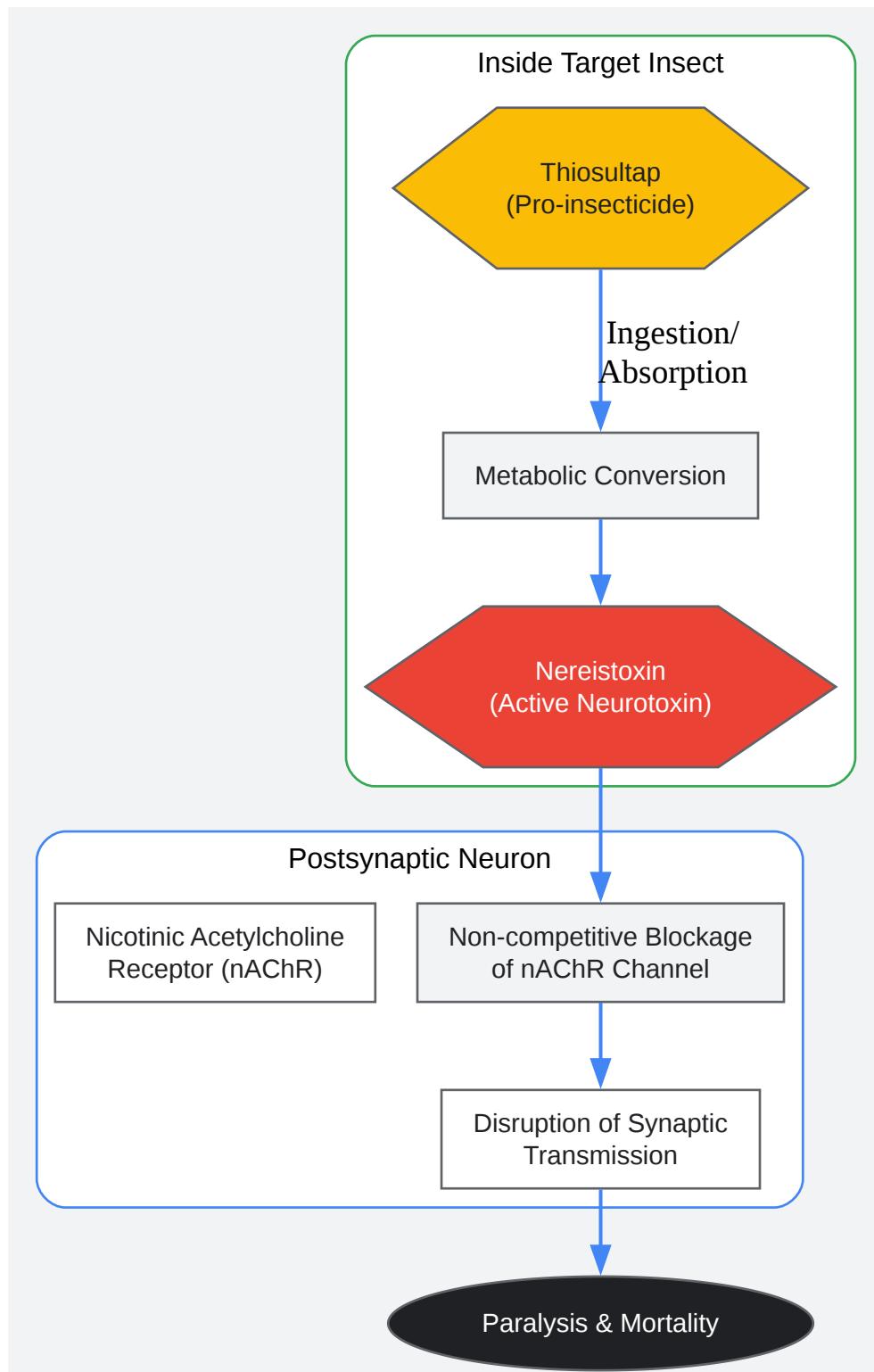
## Mechanism of Action

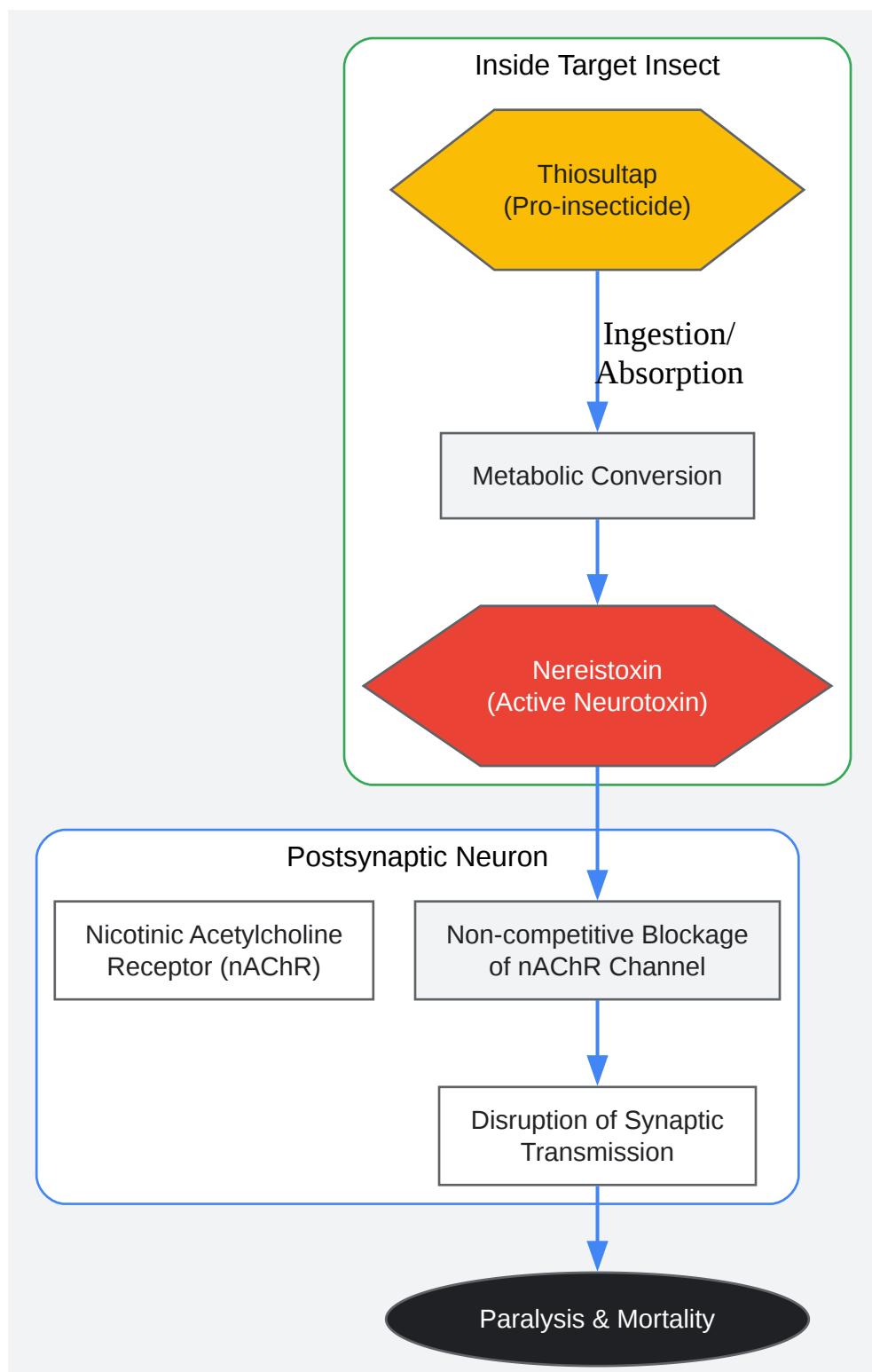
**Thiosultap** functions as a stomach poison with additional contact and systemic effects.[\[2\]](#)[\[3\]](#) Its insecticidal activity is not direct but relies on its biotransformation within the insect's body.

- Metabolic Conversion: Once ingested or absorbed by the insect, **Thiosultap** is metabolically converted to nereistoxin or dihydronereistoxin.[\[5\]](#)
- Neurotoxicity: Nereistoxin is a potent neurotoxin that acts as a non-competitive antagonist of the nicotinic acetylcholine receptors (nAChRs) in the insect's central nervous system.[\[5\]](#)
- Synaptic Disruption: By blocking nAChRs, nereistoxin prevents the binding of the neurotransmitter acetylcholine. This action disrupts normal synaptic transmission.[\[5\]](#)
- Paralysis and Mortality: The continuous disruption of nerve signaling leads to paralysis and the eventual death of the insect.[\[5\]](#)

The Insecticide Resistance Action Committee (IRAC) classifies **Thiosultap** in Group 14, which comprises nAChR channel blockers.[\[2\]](#)[\[11\]](#)[\[12\]](#)

## ► DOT script for Mechanism of Action

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Caption: Signaling pathway for the insecticidal action of **Thiosultap**.

# Experimental Protocols

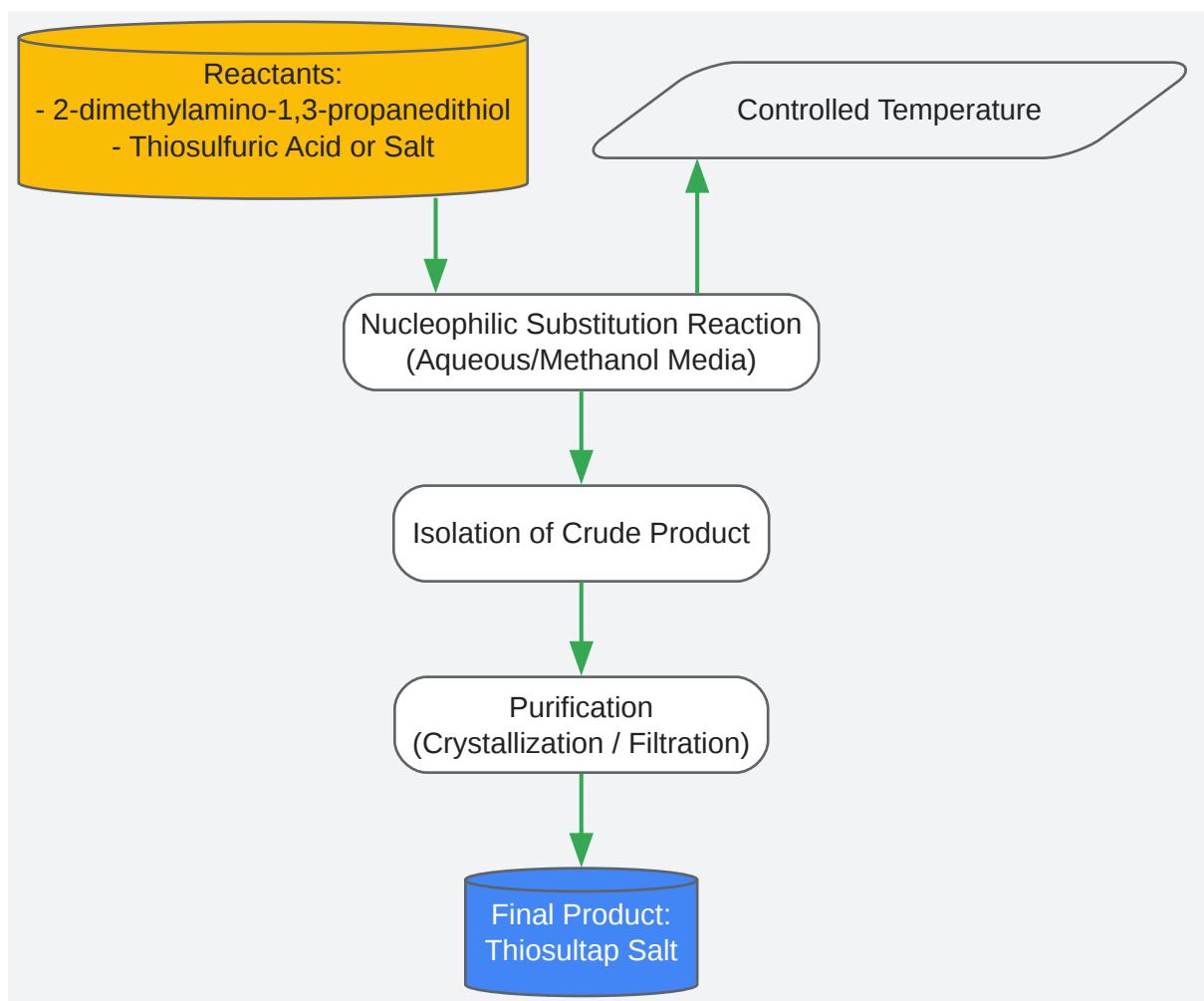
## Synthesis of Thiosultap Salts

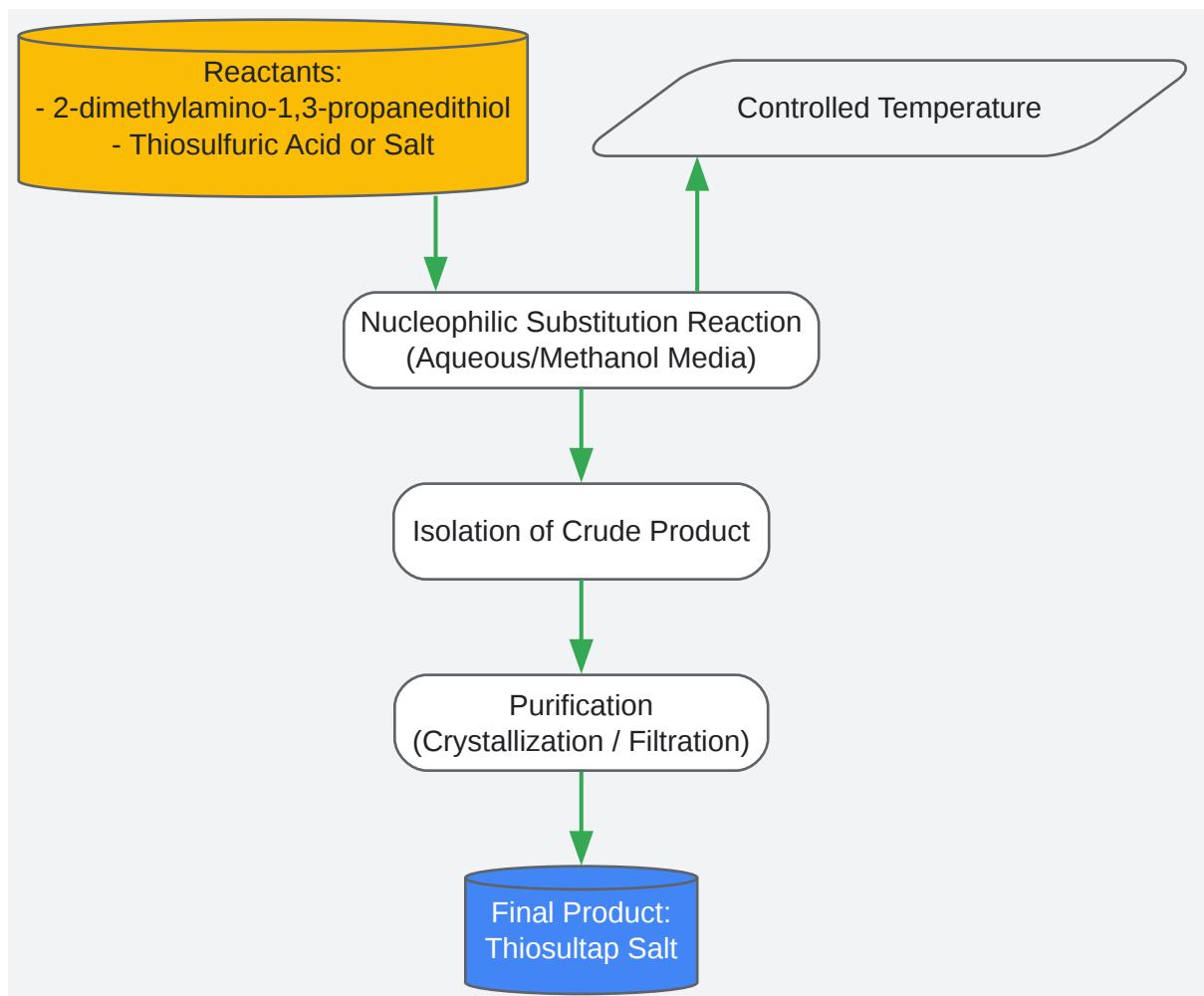
The commercial production of **Thiosultap** salts involves a multi-step chemical synthesis.[13] The general procedure is based on the reaction of a propanedithiol derivative with a thiosulfate source.[10][11]

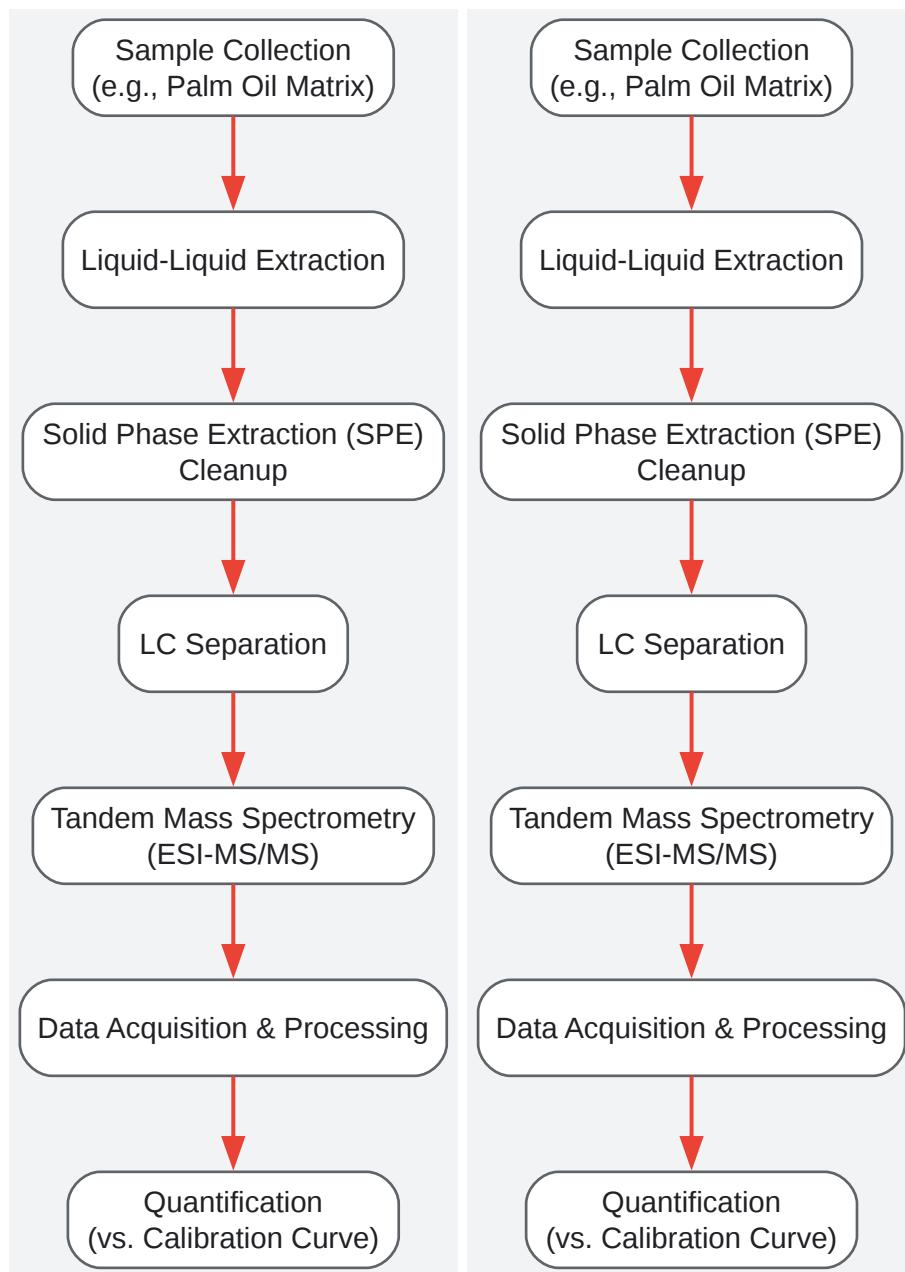
Methodology:

- Precursor Synthesis: Prepare the key intermediate, 2-dimethylamino-1,3-propanedithiol.
- Reaction Setup: In a reaction vessel, dissolve the thiosulfate source (e.g., disodium thiosulfate for **Thiosultap**-disodium, or thiosulfuric acid/sodium salt for **Thiosultap**-monosodium) in an appropriate solvent, typically water or methanol.[10][11]
- Nucleophilic Substitution: Add the 2-dimethylamino-1,3-propanedithiol intermediate to the solution. The reaction proceeds via nucleophilic substitution, where the thiol groups bond with the thiosulfate moiety.[10][11]
- Temperature Control: Maintain the reaction at a controlled temperature to prevent hydrolysis of the ester product and ensure stability.[10]
- Isolation: Upon completion of the reaction, the crude **Thiosultap** salt is isolated from the reaction mixture.
- Purification: Purify the isolated product through methods such as crystallization or filtration to obtain the final, high-purity compound.[13]

► DOT script for General Synthesis Workflow

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